

Production of isononyl alcohol from butene dimerization.

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Isononyl alcohol

Cat. No.: B036306

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An In-depth Technical Guide to the Production of **Isononyl Alcohol** from Butene Dimerization
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the industrial synthesis of **isononyl alcohol** (INA), a crucial precursor for plasticizers and surfactants. The process begins with the dimerization of butene to form a mixture of octene isomers, followed by hydroformylation (the oxo process) to produce nonanal, and subsequent hydrogenation to yield the final **isononyl alcohol** product.

Overall Process Workflow

The production of **isononyl alcohol** is a multi-step process that transforms C4 olefins into a C9 alcohol. The primary stages are:

- **Butene Dimerization:** Butene isomers are catalytically dimerized to form a mixture of C8 olefins, primarily octenes and methylheptenes.
- **Hydroformylation (Oxo Process):** The C8 olefin mixture reacts with synthesis gas (syngas, a mixture of carbon monoxide and hydrogen) to form C9 aldehydes (nonanal isomers).
- **Hydrogenation:** The C9 aldehydes are reduced with hydrogen to produce the corresponding **isononyl alcohol** isomers.

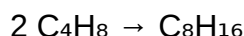
- Purification: The crude **isononyl alcohol** is purified, typically through distillation, to meet commercial specifications.

Fig. 1: Overall process flow for **isononyl alcohol** production.

Step 1: Butene Dimerization

The initial step involves the dimerization of a butene-rich C4 stream to produce a mixture of C8 isomers. This reaction is critical as the structure of the resulting octene isomers influences the final properties of the **isononyl alcohol**. Both homogeneous and heterogeneous catalysts are employed in industrial processes.

The primary reaction is:



This process yields a variety of isomers, including n-octenes, methylheptenes, and dimethylhexenes. The selectivity towards less branched isomers is often desirable.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com